

Application Notes and Protocols for A438079 (R079) In Vivo Studies

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Compound of Interest

Compound Name: R079

Cat. No.: B12379753

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Disclaimer: The following information pertains to the P2X7 receptor antagonist A438079. It is assumed that the query "**R079**" was a typographical error. No publicly available information could be found for an investigational drug designated "**R079**".

Introduction

A438079 is a potent and selective antagonist of the P2X7 receptor, an ATP-gated ion channel expressed on various cell types, including immune cells.[1] Activation of the P2X7 receptor is implicated in inflammatory processes, making A438079 a valuable tool for in vivo research in models of inflammation, neuropathic pain, and other pathologies where P2X7 signaling plays a role.[1][2] These application notes provide a summary of recommended dosages, experimental protocols, and relevant signaling pathways for the use of A438079 in in vivo studies.

Data Presentation: Quantitative In Vivo Dosage and Administration

The following table summarizes dosages and administration routes for A438079 as reported in various in vivo studies.

Animal Model	Dosage	Administration Route	Study Focus	Reference
Male C57Bl/6 Mice	80 mg/kg (2 mg/mouse)	Intraperitoneal (i.p.)	Acetaminophen-induced liver injury	[3]
Rats	15 mg/kg	Intraperitoneal (i.p.)	LPS-induced sepsis and lung oxidative stress	[4][5]
Sgca knockout mice	3 mg/kg	Intraperitoneal (i.p.) every two days for 24 weeks	Muscular dystrophy	[6]
Neuropathic rats	80 μ mol/kg	Intravenous (i.v.)	Neuropathic pain	[7]
Neuropathic rats	100 and 300 μ mol/kg	Intraperitoneal (i.p.)	Neuropathic pain	[7]
BALB/cj mice	10 μ M (in vivo)	Not specified	Mammary cancer	[8]

Pharmacokinetic Profile:

Parameter	Value	Animal Model	Administration Route	Reference
Bioavailability	19%	Not specified	Intraperitoneal (i.p.)	[3]
Plasma Protein Binding	84%	Not specified	Not specified	[3]
Half-life	~1 hour	Not specified	Intraperitoneal (i.p.)	[3]

Experimental Protocols

Below are detailed methodologies for key experiments cited in the literature for A438079.

Protocol 1: Evaluation of A438079 in a Mouse Model of Acetaminophen-Induced Liver Injury

- Animal Model: Male C57Bl/6 mice (8 weeks old).[3]
- Acclimatization: House animals in a controlled environment with a 12-hour light/dark cycle and free access to food and water for at least 3 days. Fast animals overnight before the experiment.[3]
- Drug Preparation and Administration:
 - Dissolve A438079 in a suitable vehicle (e.g., saline).
 - Administer A438079 intraperitoneally (i.p.) at a dose of 80 mg/kg (approximately 2 mg/mouse).[3]
 - One hour after A438079 administration, induce liver injury by i.p. injection of acetaminophen (APAP) at 300 mg/kg.[3]
- Sample Collection and Analysis:
 - Collect blood samples at 0, 2, and 6 hours post-APAP injection to measure plasma alanine aminotransferase (ALT) levels as a marker of liver injury.[3]
 - Euthanize animals at specified time points and collect liver tissue for:
 - Histological analysis (H&E staining) to assess necrosis.[3]
 - Measurement of glutathione (GSH) and glutathione disulfide (GSSG) levels.[3]
 - Quantification of APAP-protein adducts.[3]
 - Western blot analysis for c-jun-N-terminal kinase (JNK) phosphorylation.[3]

Protocol 2: Assessment of A438079 in a Rat Model of LPS-Induced Sepsis

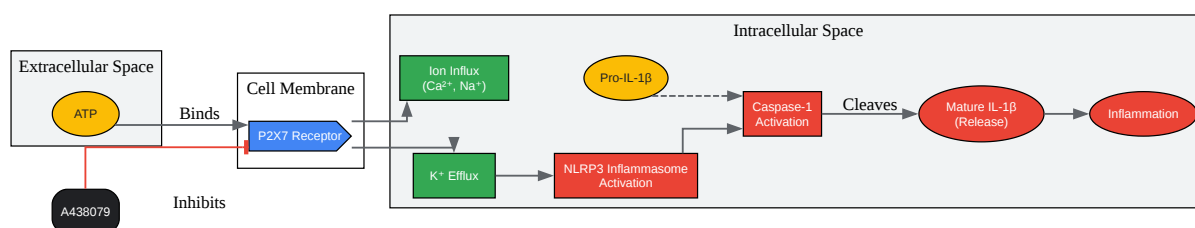
- Animal Model: Rats (specific strain may vary).
- Experimental Groups:

- Control
- A438079 only
- Vehicle control (e.g., DMSO)
- LPS only
- LPS + Vehicle
- LPS + A438079[5]
- Drug Preparation and Administration:
 - Induce sepsis by intraperitoneal (i.p.) injection of lipopolysaccharide (LPS) from *E. coli* at a dose of 10 mg/kg.[4]
 - Administer A438079 (15 mg/kg, i.p.) either before or after the LPS challenge, depending on the study design.[4][5]
- Sample Collection and Analysis (6 hours post-treatment):
 - Collect blood samples to measure serum concentrations of inflammatory cytokines such as IL-1 β and IL-8.[4]
 - Euthanize animals and collect lung or liver tissue for:
 - Measurement of oxidative stress markers (e.g., malondialdehyde (MDA), glutathione (GSH), superoxide dismutase (SOD), catalase (CAT)).[4]
 - Western blot analysis for P2X7 receptor expression.[4]
 - Histological examination.[5]

Signaling Pathways and Experimental Workflows

P2X7 Receptor Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the activation of the P2X7 receptor and the point of inhibition by A438079. Extracellular ATP, released during cellular stress or damage, binds to the P2X7 receptor, leading to ion influx, activation of the NLRP3 inflammasome, and subsequent release of pro-inflammatory cytokines like IL-1 β . A438079 acts as an antagonist, blocking these downstream effects.[2]

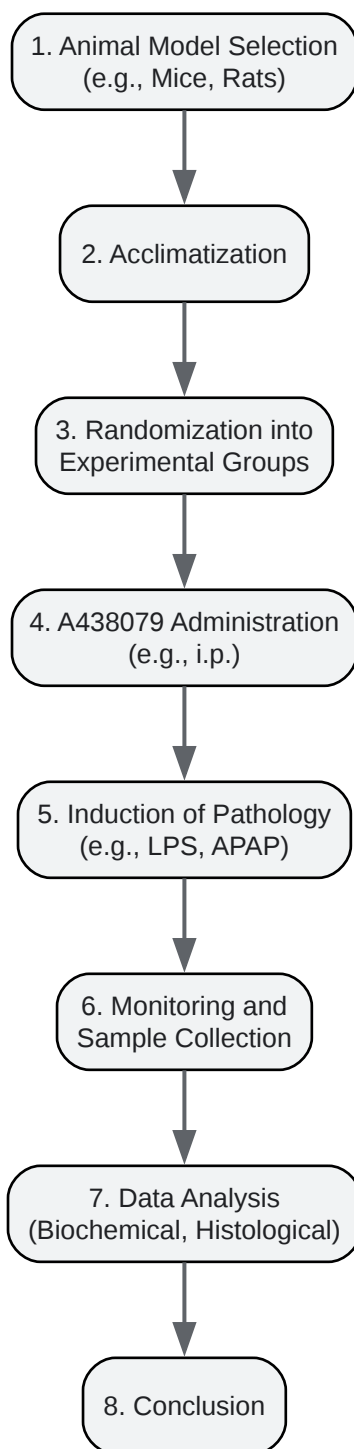


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P2X7 receptor signaling pathway and inhibition by A438079.

General Experimental Workflow for In Vivo Studies

This diagram outlines a typical workflow for conducting in vivo experiments with A438079.



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General experimental workflow for A438079 in vivo studies.

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